

In-Depth Technical Guide: Compound A-77003 (4-Nitrobenzanilide)

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Compound of Interest

Compound Name: A-77003

Cat. No.: B1664747

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For Researchers, Scientists, and Drug Development Professionals

Introduction

This technical guide provides a comprehensive overview of the chemical compound identified as **A-77003**. Through database cross-referencing, **A-77003** has been identified as 4-Nitrobenzanilide (PubChem CID: 77003). This document details its chemical structure, physicochemical properties, and synthesis.

It is critical to note that while the chemical aspects of 4-Nitrobenzanilide are well-documented, there is a significant lack of publicly available information regarding its specific biological activity, mechanism of action, and effects on signaling pathways. The predominant role of 4-Nitrobenzanilide in the scientific literature is that of a chemical intermediate in the synthesis of more complex molecules. While derivatives of 4-nitrobenzamide have been explored for potential antimicrobial and anti-inflammatory properties, this guide will focus on the known data for the core compound, 4-Nitrobenzanilide, and will clearly indicate where data is unavailable.

Core Compound Structure and Properties

4-Nitrobenzanilide is a benzamide derivative characterized by a nitro group substituted on one of the phenyl rings.

Chemical Structure:

- IUPAC Name: 4-nitro-N-phenylbenzamide[1]
- Molecular Formula: C₁₃H₁₀N₂O₃[1]
- CAS Number: 3460-11-5[1]
- SMILES: C1=CC=C(C=C1)NC(=O)C2=CC=C(C=C2)--INVALID-LINK--[O-][1]
- InChI Key: KCBREZOWOLOPLW-UHFFFAOYSA-N[1]

Physicochemical Properties:

The following table summarizes the key physicochemical properties of 4-Nitrobenzanilide.

Property	Value	Reference
Molecular Weight	242.23 g/mol	[1]
Monoisotopic Mass	242.06914219 Da	[1]
Melting Point	199.0 to 203.0 °C	[2]
Boiling Point	327 °C at 760 mmHg	[2]
Solubility	Soluble in DMSO.	[3]
LogP	3.44330	[2]
Appearance	Solid powder	[3]

Synthesis of 4-Nitrobenzanilide

4-Nitrobenzanilide is typically synthesized via the acylation of aniline with 4-nitrobenzoic acid or its derivatives. A common laboratory-scale synthesis involves the reaction of aniline with 4-nitrobenzoyl chloride.

Experimental Protocol: Synthesis via Acylation

This protocol describes a general method for the synthesis of 4-Nitrobenzanilide.

Materials:

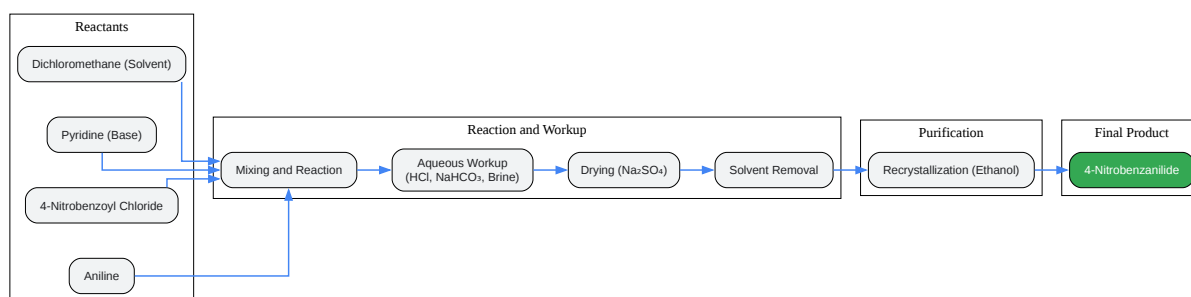
- Aniline
- 4-Nitrobenzoyl chloride
- Pyridine (or another suitable base)
- Dichloromethane (or another suitable solvent)
- Hydrochloric acid (for workup)
- Sodium bicarbonate solution (for workup)
- Brine
- Anhydrous sodium sulfate
- Ethanol (for recrystallization)

Procedure:

- Dissolve aniline in dichloromethane in a round-bottom flask equipped with a magnetic stirrer and under an inert atmosphere.
- Cool the solution in an ice bath.
- Add pyridine to the solution.
- Slowly add a solution of 4-nitrobenzoyl chloride in dichloromethane to the cooled aniline solution.
- Allow the reaction mixture to warm to room temperature and stir for several hours until the reaction is complete (monitor by TLC).
- Upon completion, wash the reaction mixture sequentially with dilute hydrochloric acid, water, saturated sodium bicarbonate solution, and brine.
- Dry the organic layer over anhydrous sodium sulfate, filter, and concentrate under reduced pressure.

- Purify the crude product by recrystallization from a suitable solvent such as ethanol to yield 4-Nitrobenzanilide as a solid.

Logical Workflow for Synthesis:



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Figure 1. Synthesis workflow for 4-Nitrobenzanilide.

Biological Activity and Mechanism of Action

As of the date of this guide, there is a notable absence of comprehensive, publicly available data on the specific biological activity of 4-Nitrobenzanilide. The compound is primarily utilized as a chemical intermediate for the synthesis of other molecules.

Some studies have investigated the biological activities of derivatives of 4-nitrobenzamide. For instance, certain Schiff base derivatives have been synthesized and evaluated for in vitro antimicrobial activity[4]. Additionally, derivatives of a structurally related compound, 4-nitro-2-phenoxyethanesulphonanilide (Nimesulide), have been studied for anti-inflammatory

activity[5]. However, these studies do not provide direct evidence of the biological activity of 4-Nitrobenzanilide itself.

Quantitative Data (IC_{50} , K_i , etc.):

No reliable quantitative data such as IC_{50} or K_i values for the biological activity of 4-Nitrobenzanilide could be identified in the public domain.

Signaling Pathways:

There is no available information to suggest that 4-Nitrobenzanilide directly modulates any specific signaling pathways.

Experimental Protocols for Biological Evaluation

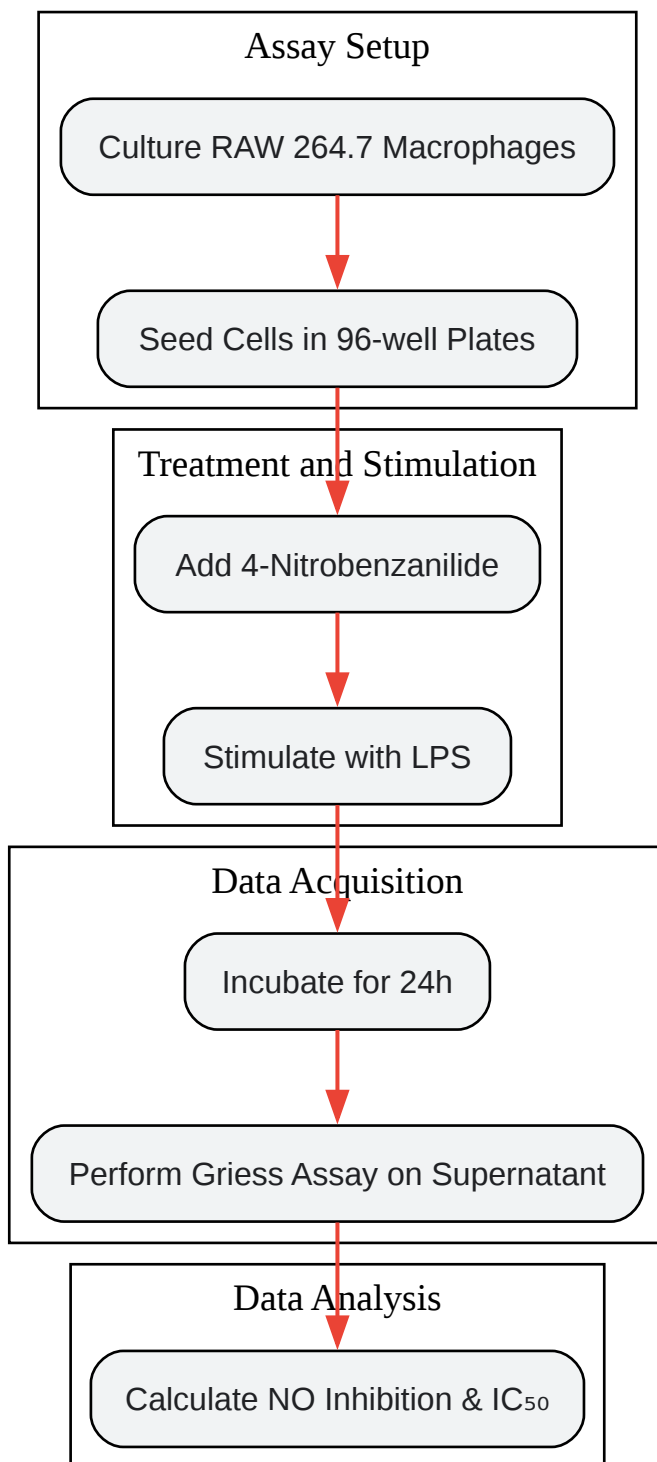
Due to the lack of published studies on the specific biological activity of 4-Nitrobenzanilide, detailed experimental protocols for its biological evaluation are not available. However, based on the activities of its derivatives, the following are examples of general experimental approaches that could be employed to screen for potential biological activity.

General Protocol for In Vitro Anti-Inflammatory Screening (Nitric Oxide Inhibition Assay):

- **Cell Culture:** Culture a suitable macrophage cell line (e.g., RAW 264.7) in appropriate media.
- **Cell Seeding:** Seed the cells in 96-well plates at a predetermined density and allow them to adhere overnight.
- **Compound Treatment:** Treat the cells with various concentrations of 4-Nitrobenzanilide (dissolved in a suitable solvent like DMSO) for a specified pre-incubation period.
- **Inflammatory Stimulation:** Induce an inflammatory response by adding lipopolysaccharide (LPS) to the cell culture media.
- **Incubation:** Incubate the cells for 24 hours.
- **Nitrite Measurement:** Measure the accumulation of nitrite (a stable product of nitric oxide) in the culture supernatant using the Griess reagent.

- Data Analysis: Calculate the percentage of nitric oxide inhibition for each concentration of the test compound and determine the IC_{50} value.

Workflow for a Hypothetical Anti-Inflammatory Screening:



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Figure 2. Hypothetical workflow for anti-inflammatory screening.

Conclusion

Compound **A-77003**, identified as 4-Nitrobenzanilide, is a well-characterized chemical entity with established synthesis routes. Its primary utility, based on current public knowledge, is as a precursor in the synthesis of more complex organic molecules. For researchers and drug development professionals, it is crucial to recognize the significant gap in the understanding of the inherent biological activity of 4-Nitrobenzanilide itself. Future research would be necessary to elucidate any potential pharmacological effects and mechanisms of action of this compound.

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